Oxaprozin glucuronide CAS number and identifiers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Oxaprozin glucuronide*
CAS No.:	*90283-09-3*
Cat. No.:	*B1232061*

Get Quote

An In-Depth Technical Guide to **Oxaprozin Glucuronide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **Oxaprozin glucuronide**, the major metabolite of the non-steroidal anti-inflammatory drug (NSAID) Oxaprozin. As the primary metabolic product, understanding its chemical properties, formation, synthesis, and analytical detection is critical for a complete toxicological and pharmacokinetic assessment of the parent drug. This document synthesizes available data to offer field-proven insights and methodologies for professionals in drug development and metabolic research.

Introduction to Oxaprozin and its Metabolism

Oxaprozin is a propionic acid derivative belonging to the NSAID class, utilized for its anti-inflammatory, analgesic, and antipyretic properties in treating conditions like osteoarthritis and rheumatoid arthritis.[1][2] Like many xenobiotics, particularly those with a carboxylic acid moiety, Oxaprozin undergoes extensive phase II metabolism in the liver prior to excretion.[3] The predominant metabolic pathway is glucuronidation, a process that conjugates the drug with

© 2026 BenchChem. All rights reserved.

glucuronic acid, thereby increasing its water solubility and facilitating its elimination from the body, primarily via urine.[4][5] This conjugation results in the formation of Oxaprozin acyl-β-D-glucuronide, a significant metabolite whose characterization is paramount for comprehensive drug safety and efficacy profiles.

Chemical Identity and Physicochemical Properties

Accurate identification of metabolites is a foundational requirement in drug development. **Oxaprozin glucuronide** is specifically an acyl glucuronide, formed via an ester linkage between the carboxylic acid group of Oxaprozin and the C1 hydroxyl group of glucuronic acid.

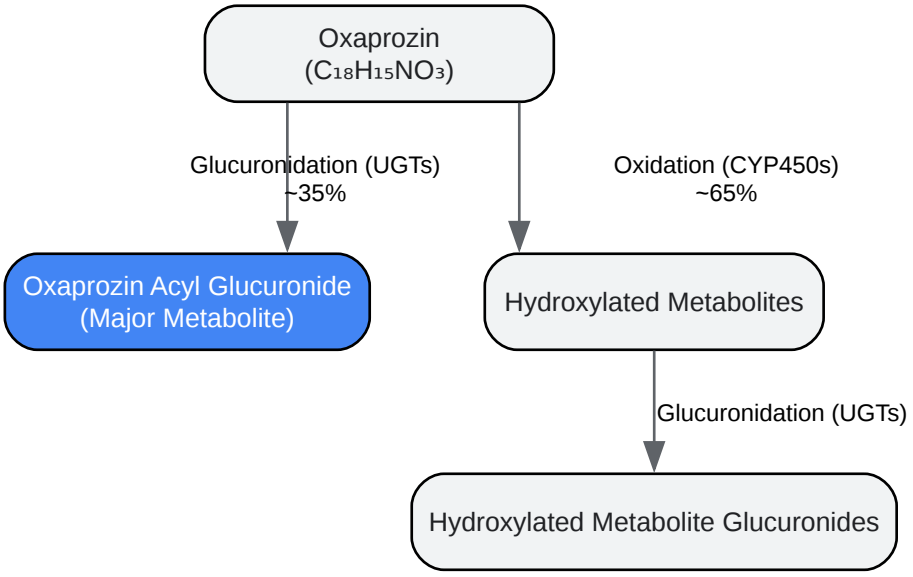
Identifier	Value	Source(s)
CAS Number	90283-09-3	[6][7][8]
IUPAC Name	(2S,3S,4S,5R,6S)-6-[3-(4,5-diphenyl-1,3-oxazol-2-yl)propanoyloxy]-3,4,5-trihydroxyoxane-2-carboxylic acid	[6]
Molecular Formula	$C_{24}H_{23}NO_9$	[6]
Molecular Weight	469.44 g/mol	[6]
PubChem CID	3033885	[6][7]
FDA UNII	T8OZY73W80	[6][7]
Synonyms	Oxaprozin-1-glucuronide, Oxaprozin acyl-beta-D-glucuronide	[6]

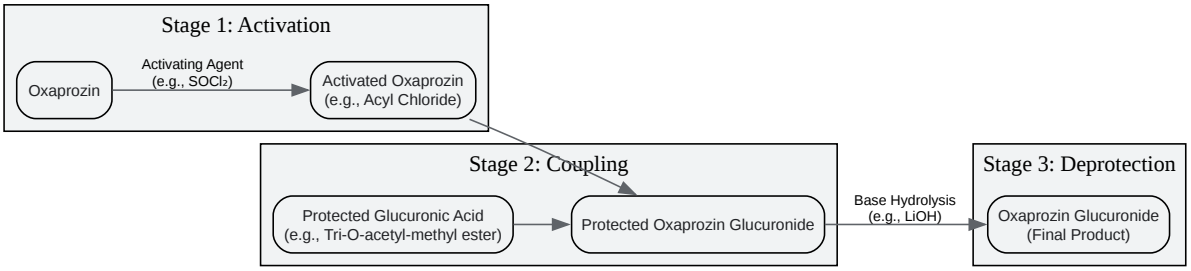
Metabolic Pathway: The Glucuronidation of Oxaprozin

The biotransformation of Oxaprozin is a critical determinant of its pharmacokinetic profile and clearance. Approximately 35% of its metabolism occurs via glucuronic acid conjugation.[1][3] This process is catalyzed by the UDP-glucuronosyltransferase (UGT) superfamily of enzymes,

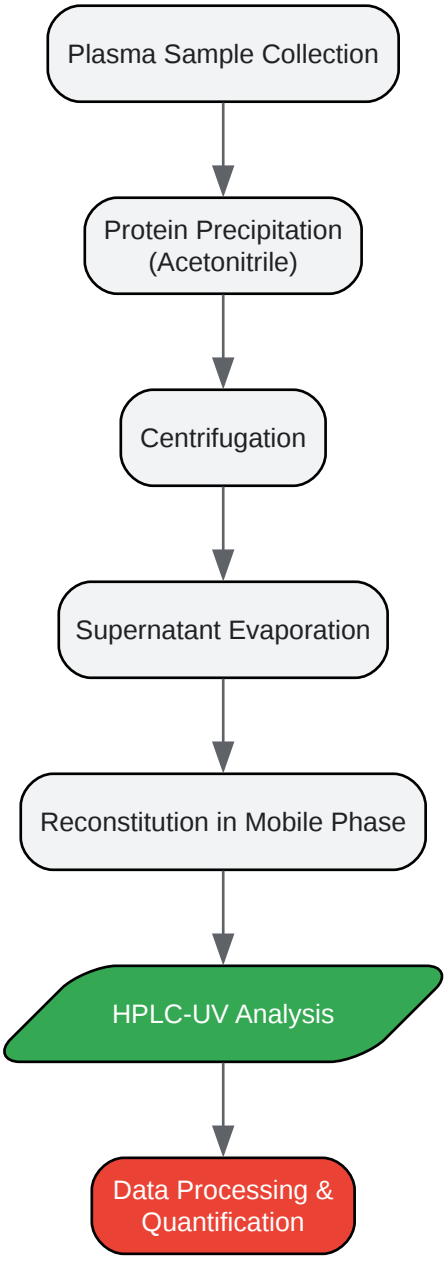
© 2026 BenchChem. All rights reserved.

primarily in the liver. While the specific UGT isoforms responsible for Oxaprozin glucuronidation are not definitively identified in the provided literature, this pathway is a major route for its detoxification and elimination.[4] Other metabolic routes include microsomal oxidation (hydroxylation) of the phenyl rings, which can also be followed by glucuronidation.[4][5]





© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Oxaprozin - Wikipedia [en.wikipedia.org]
- 2. A review on analytical methods for estimation of Oxaprozin | World Journal of Biology Pharmacy and Health Sciences [wjbphs.com]
- 3. drugs.com [drugs.com]
- 4. Metabolism and kinetics of oxaprozin in normal subjects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Clinical pharmacokinetics of oxaprozin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Oxaprozin-1-glucuronide | C24H23NO9 | CID 3033885 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. gsrs.ncats.nih.gov [gsrs.ncats.nih.gov]
- 8. oxaprozin-1-glucuronide CAS#: 90283-09-3 [m.chemicalbook.com]

- To cite this document: BenchChem. [Oxaprozin glucuronide CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232061/docs#oxaprozin-glucuronide-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.